

The Safety and Handling of 4-Iodophenylboronic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-IBP

Cat. No.: B1662890

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safe handling, storage, and disposal of 4-iodophenylboronic acid, a versatile reagent widely utilized in synthetic and medicinal chemistry. This document outlines the compound's key physicochemical properties, potential hazards, and necessary safety precautions. Furthermore, it details a comprehensive experimental protocol for its application in the Suzuki-Miyaura cross-coupling reaction, a cornerstone of modern drug discovery and development.

Compound Identification and Properties

4-Iodophenylboronic acid is a white to light beige crystalline powder. It is a key building block in organic synthesis, primarily used in palladium-catalyzed cross-coupling reactions to form carbon-carbon bonds.

Table 1: Physicochemical Properties of 4-Iodophenylboronic Acid

Property	Value	Reference
CAS Number	5122-99-6	[1][2]
Molecular Formula	C ₆ H ₆ BIO ₂	[1]
Molecular Weight	247.82 g/mol	[1]
Melting Point	326-330 °C	[3]
Boiling Point	333.1±44.0 °C (Predicted)	[4]
Density	1.95±0.1 g/cm ³ (Predicted)	[4]
Solubility	Soluble in Methanol. Water solubility: 25 g/L.	[4]
pKa	8.29±0.10 (Predicted)	[4]
Appearance	Light beige powder	[4]
Sensitivity	Light Sensitive	[4]

Hazard Identification and Classification


4-Iodophenylboronic acid is classified as a hazardous substance. Proper handling and adherence to safety protocols are crucial to minimize risk.

Table 2: GHS Hazard Classification for 4-Iodophenylboronic Acid

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

 alt text

Quantitative Toxicity Data

Specific quantitative toxicity data, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values for 4-iodophenylboronic acid, are not readily available in the published literature. However, the GHS classification of "Acute Toxicity, Oral, Category 4" indicates that it is harmful if ingested. Animal experiments suggest that ingestion of less than 150 grams may be fatal or cause serious damage to health.^[1]

Safe Handling and Storage

Adherence to proper handling and storage procedures is paramount to ensure the safety of laboratory personnel and the integrity of the compound.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.^[3]
- Avoid contact with skin and eyes.^[3] Wear appropriate personal protective equipment (PPE) as detailed in Section 5.
- Minimize dust generation and accumulation.^[5]
- Do not eat, drink, or smoke when handling this product.^[3]
- Wash hands thoroughly after handling.^[3]

Storage:

- Keep the container tightly closed and store in a cool, dry, and well-ventilated place.^[4]
- Protect from light, as the compound is light-sensitive.^[4]

- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.^[1]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling 4-iodophenylboronic acid:

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles (conforming to EN166).
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing to prevent skin exposure.
Respiratory Protection	For operations likely to generate dust, a NIOSH-approved N95 dust mask or higher is recommended. In case of insufficient ventilation, wear a self-contained breathing apparatus (SCBA).

Emergency Procedures

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.^[5]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.^[5]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy

to do. Seek immediate medical attention.[5]

- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[5]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon oxides, boron oxides, and hydrogen iodide. [1]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing dust. Wear appropriate personal protective equipment.[3]
- Containment and Cleanup: Sweep up the spilled material and place it into a suitable, labeled container for disposal. Avoid generating dust. Clean the spill area with soap and water.[5]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[1]
- Conditions to Avoid: Exposure to light and incompatible materials.[1]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[1]
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide, oxides of boron, and hydrogen iodide may be formed under fire conditions.[1]

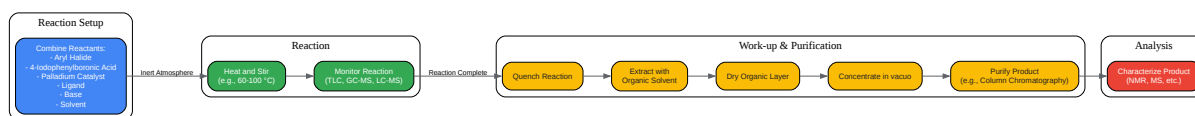
Disposal Considerations

Dispose of 4-iodophenylboronic acid and its containers in accordance with local, regional, and national regulations. Waste materials should be treated as hazardous. Do not allow the chemical to enter drains or waterways.

Experimental Protocol: Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura cross-coupling reaction is a powerful and widely used method for the formation of carbon-carbon bonds, particularly for the synthesis of biaryls. 4-Iodophenylboronic acid is a common and effective coupling partner in these reactions.

General Workflow for Suzuki-Miyaura Coupling



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Caption: General workflow for a Suzuki-Miyaura cross-coupling reaction.

Detailed Methodology for the Synthesis of a Biaryl Derivative

This protocol describes the coupling of a generic aryl bromide with 4-iodophenylboronic acid.

Materials:

- Aryl bromide (1.0 mmol, 1.0 eq.)
- 4-Iodophenylboronic acid (1.2 mmol, 1.2 eq.)

- Palladium(II) acetate [Pd(OAc)₂] (0.02 mmol, 2 mol%)
- Triphenylphosphine (PPh₃) (0.08 mmol, 8 mol%)
- Potassium carbonate (K₂CO₃) (2.0 mmol, 2.0 eq.)
- Toluene (5 mL)
- Water (1 mL)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Inert atmosphere setup (e.g., nitrogen or argon balloon)

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stir bar, add the aryl bromide (1.0 mmol), 4-iodophenylboronic acid (1.2 mmol), palladium(II) acetate (0.02 mmol), triphenylphosphine (0.08 mmol), and potassium carbonate (2.0 mmol).
- **Solvent Addition:** Add toluene (5 mL) and water (1 mL) to the flask.
- **Inert Atmosphere:** Purge the flask with an inert gas (nitrogen or argon) for 5-10 minutes.
- **Reaction:** Place the flask in a preheated oil bath at 90 °C and stir the mixture vigorously for 4-12 hours.
- **Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:**
 - Once the reaction is complete, cool the mixture to room temperature.
 - Add water (10 mL) and extract the product with ethyl acetate (3 x 15 mL).

- Combine the organic layers and wash with brine (20 mL).
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexanes and ethyl acetate) to afford the desired biaryl product.
- Characterization: Characterize the purified product by nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry (MS) to confirm its identity and purity.

Catalytic Cycle of the Suzuki-Miyaura Reaction

Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Conclusion

4-Iodophenylboronic acid is an invaluable reagent in modern organic synthesis, particularly for the construction of complex molecules in drug discovery. Its handling requires a thorough understanding of its potential hazards and the implementation of stringent safety protocols. This guide provides the essential information for its safe use, from storage and handling to emergency procedures and disposal. The detailed experimental protocol for the Suzuki-Miyaura reaction serves as a practical resource for researchers, enabling the effective and safe application of this versatile compound in their synthetic endeavors.

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